

# Stability and Storage Conditions of 2-Acetylcyclohexanone: A Technical Guide

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## Compound of Interest

Compound Name: 2-Acetylcyclohexanone

Cat. No.: B032800

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This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-acetylcyclohexanone**. Due to a lack of extensive, publicly available quantitative stability data for this specific compound, this guide combines information from safety data sheets and chemical supplier recommendations with established principles of stability testing based on international guidelines. This approach provides a robust framework for handling, storing, and evaluating the stability of **2-acetylcyclohexanone** in a research and development setting.

## Summary of Recommended Storage Conditions

Proper storage is crucial to maintain the integrity and purity of **2-acetylcyclohexanone**. The following table summarizes the recommended conditions based on available data.

Parameter	Recommended Condition	Source/Rationale
Temperature	10°C - 25°C	General recommendation for maintaining chemical stability. [1]
Store in a cool place.	Prevents thermal degradation. [2][3][4]	
Atmosphere	Under an inert gas (e.g., Nitrogen)	Minimizes oxidation.[1]
Light	Protect from light	Prevents photolytic degradation.[1]
Container	Tightly closed original container (metal can or drum recommended)	Prevents contamination and evaporation.[2][3][4]
Ventilation	Well-ventilated area	Ensures safe storage and dispersal of any potential vapors.[2][3][4]
Incompatibilities	Strong oxidizing agents, Strong bases	Avoids potentially vigorous and hazardous reactions.[2][3]
Heat, flames, and sparks	The compound is a combustible liquid.[3][5]	

## Physicochemical Properties Relevant to Stability

Understanding the physicochemical properties of **2-acetylcyclohexanone** is essential for predicting its stability.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	140.18 g/mol
Appearance	Colorless to light yellow, clear liquid
Boiling Point	111 - 112 °C at 18 mmHg
Density	1.078 g/mL at 25 °C
Flash Point	79 °C (closed cup)[1][6]
Keto-Enol Tautomerism	Exists as a mixture of keto and enol forms in solution.[7]

The presence of keto-enol tautomerism is a key characteristic of  $\beta$ -dicarbonyl compounds like **2-acetylcyclohexanone**. While this is an equilibrium process, the enol form can be more susceptible to oxidation. The diketo form may be susceptible to hydrolysis under certain pH conditions.

## Proposed Experimental Protocols for Stability Testing

To generate quantitative stability data, a forced degradation study is recommended. The following protocols are based on general guidelines for such studies and should be adapted as necessary. The goal is to induce a small, measurable amount of degradation (typically 5-20%) to identify potential degradation products and pathways.

### General Procedure

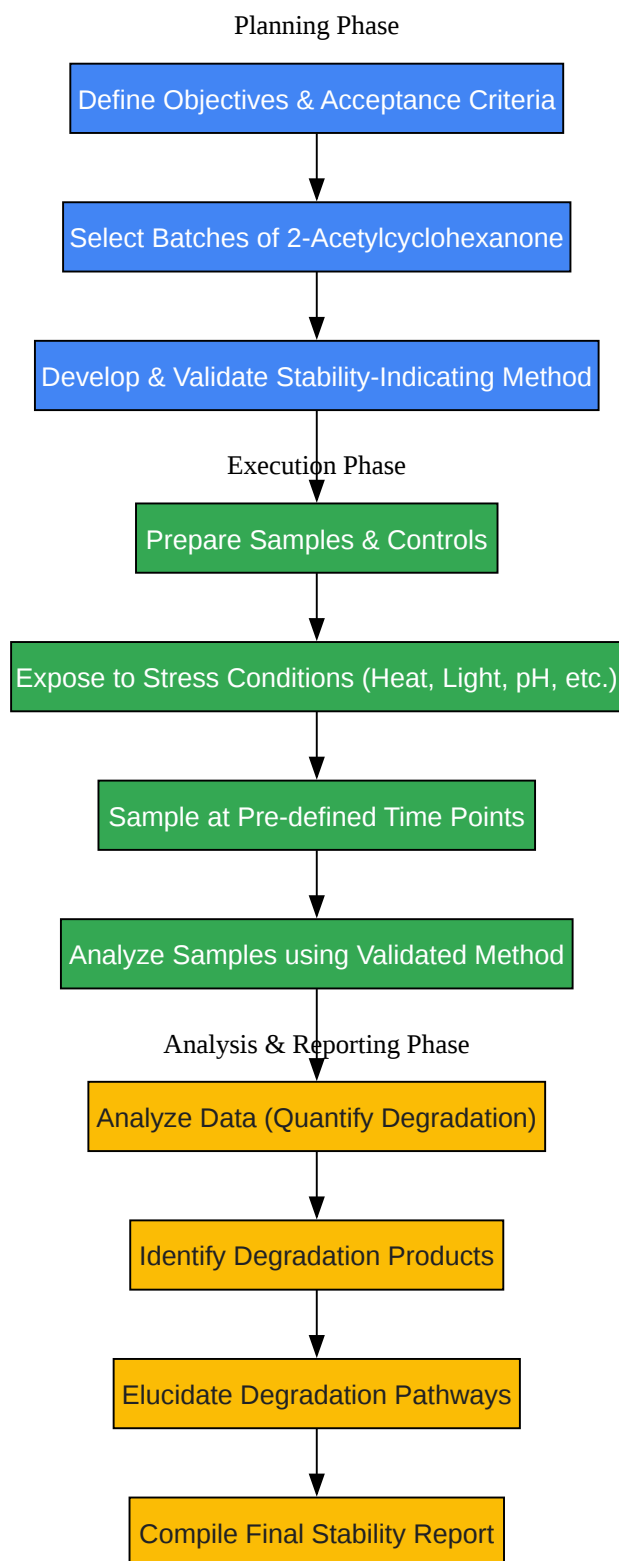
For each condition, a solution of **2-acetylcyclohexanone** in a suitable solvent (e.g., acetonitrile, methanol, or a mixture with water) should be prepared. A control sample should be stored under ideal conditions (e.g., refrigerated and protected from light) for comparison. Samples should be analyzed at appropriate time points using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) detection.

## Proposed Forced Degradation Conditions

Stress Condition	Proposed Protocol	Purpose
Acidic Hydrolysis	0.1 M HCl at 60°C for up to 72 hours.	To evaluate stability in acidic conditions.
Alkaline Hydrolysis	0.1 M NaOH at room temperature for up to 24 hours.	To evaluate stability in alkaline conditions.
Oxidative Degradation	3% H <sub>2</sub> O <sub>2</sub> at room temperature for up to 24 hours.	To assess susceptibility to oxidation.
Thermal Degradation	Solid or solution stored at 60°C for up to 7 days.	To determine the effect of heat on stability.
Photostability	Expose solid or solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter (ICH Q1B guidelines). A control sample should be wrapped in aluminum foil.	To assess the impact of light on stability.

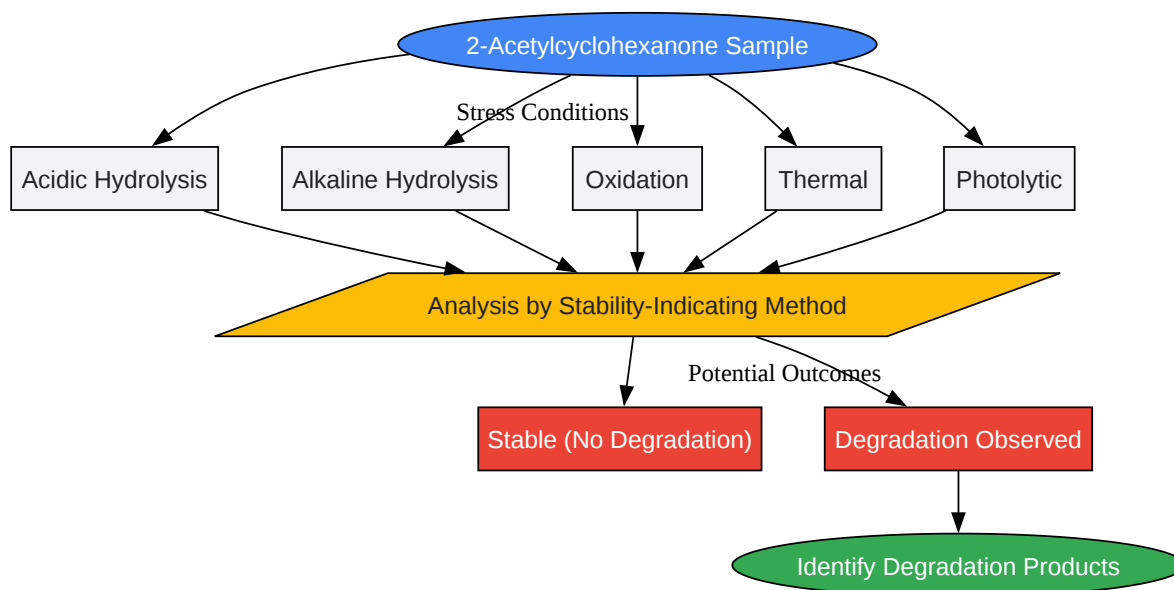
## Visualization of Stability Testing Workflow and Logic

The following diagrams illustrate the general workflow for stability testing and the logical considerations for a forced degradation study.



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Caption: General workflow for conducting a stability study of **2-acetylcyclohexanone**.



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Caption: Logical flow of a forced degradation study for **2-acetylcyclohexanone**.

## Conclusion

While specific quantitative stability data for **2-acetylcyclohexanone** is not readily available in the public domain, the information from safety data sheets and chemical suppliers provides a solid foundation for its safe storage and handling. For research and drug development purposes, it is highly recommended to perform a comprehensive forced degradation study as outlined in this guide to establish a detailed stability profile. This will ensure the quality and reliability of the material in its intended application.

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